

best practices for handling and preparing (R)-UT-155 solutions

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Compound of Interest

Compound Name: (R)-UT-155

Cat. No.: B610603

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Technical Support Center: (R)-UT-155

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and preparing **(R)-UT-155** solutions. Below you will find troubleshooting guides and frequently asked questions to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **(R)-UT-155** and what is its mechanism of action?

A1: **(R)-UT-155** is a potent and selective Androgen Receptor Degradar (SARD).[1][2] It functions as an antagonist of the androgen receptor (AR) and induces its degradation.[3] This dual mechanism allows it to inhibit AR signaling and reduce the total levels of AR protein, including wild-type and splice variant isoforms that contribute to resistance in prostate cancer.[2][4]

Q2: What is the recommended solvent for dissolving **(R)-UT-155**?

A2: The recommended solvent for creating stock solutions of **(R)-UT-155** is dimethyl sulfoxide (DMSO).[1][5][6] It is highly soluble in DMSO, with reported concentrations of up to 130 mg/mL.[5][6] For in vivo studies, stock solutions in DMSO are typically diluted further with vehicles such as a mixture of PEG300, Tween-80, and saline.[1][6]

Q3: How should I store **(R)-UT-155** powder and stock solutions?

A3: Proper storage is crucial to maintain the stability and activity of **(R)-UT-155**.

- Powder: Store the solid compound at -20°C for long-term storage (up to 3 years) or at 4°C for short-term use (up to 2 years), protected from light and moisture.[1]
- Stock Solutions: Aliquot stock solutions into single-use vials to avoid repeated freeze-thaw cycles.[6][7] Store these aliquots at -80°C for up to 2 years or at -20°C for up to 1 year.[6] Some suppliers recommend shorter storage periods of 6 months at -80°C and 1 month at -20°C for solutions.[1][7]

Q4: Do I need to sterilize my **(R)-UT-155** solution?

A4: If you are preparing the solution in DMSO, sterilization is generally not necessary as DMSO has strong sterilizing properties.[5] For aqueous-based solutions used in cell culture, sterile filtration through a 0.22 µm filter is recommended.[5]

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
Precipitation of (R)-UT-155 in cell culture media.	The final concentration of DMSO in the media is too high, causing the compound to be less soluble. The concentration of (R)-UT-155 exceeds its solubility limit in the aqueous media.	Ensure the final DMSO concentration in your cell culture media is low (typically $\leq 0.1\%$) to maintain solubility and minimize solvent toxicity. Prepare intermediate dilutions in media before adding to the final culture volume.
Difficulty dissolving (R)-UT-155 powder in DMSO.	The DMSO may have absorbed moisture, reducing its solvating power. The compound may require more energy to dissolve completely.	Use fresh, anhydrous, newly opened DMSO for the best results. ^{[1][6]} Gentle warming (to 37°C) and sonication can aid in the dissolution of the compound. ^[5]
Inconsistent or unexpected experimental results.	The (R)-UT-155 solution may have degraded due to improper storage or multiple freeze-thaw cycles. The concentration of the stock solution may be inaccurate.	Always use freshly prepared dilutions from a properly stored stock solution. Avoid repeated freeze-thaw cycles by preparing single-use aliquots. ^{[6][7]} Periodically verify the concentration of your stock solution if you suspect degradation.
Formation of a suspension during preparation for in vivo studies.	The formulation protocol is intended to create a suspension for certain administration routes like oral gavage or intraperitoneal injection. ^{[1][6]}	Follow the specific formulation protocol carefully. Ensure all components are mixed thoroughly at each step. If a clear solution is required, a different vehicle composition may be necessary.

Quantitative Data Summary

Solubility and Stock Solution Preparation

Solvent	Solubility	Stock Concentration (1 mg in solvent)	Stock Concentration (5 mg in solvent)	Stock Concentration (10 mg in solvent)
DMSO	≥ 100 mg/mL[1]	2.4670 mL (1 mM)	12.3350 mL (1 mM)	24.6700 mL (1 mM)
Water	< 0.1 mg/mL (insoluble)[5]	Not Recommended	Not Recommended	Not Recommended

Molecular Weight of **(R)-UT-155**: 405.35 g/mol [2][3]

Storage Stability

Form	Storage Temperature	Duration
Powder	-20°C	3 years[1]
4°C	2 years[1]	
In Solvent	-80°C	6 months to 2 years[1][6]
-20°C	1 month to 1 year[1][6]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

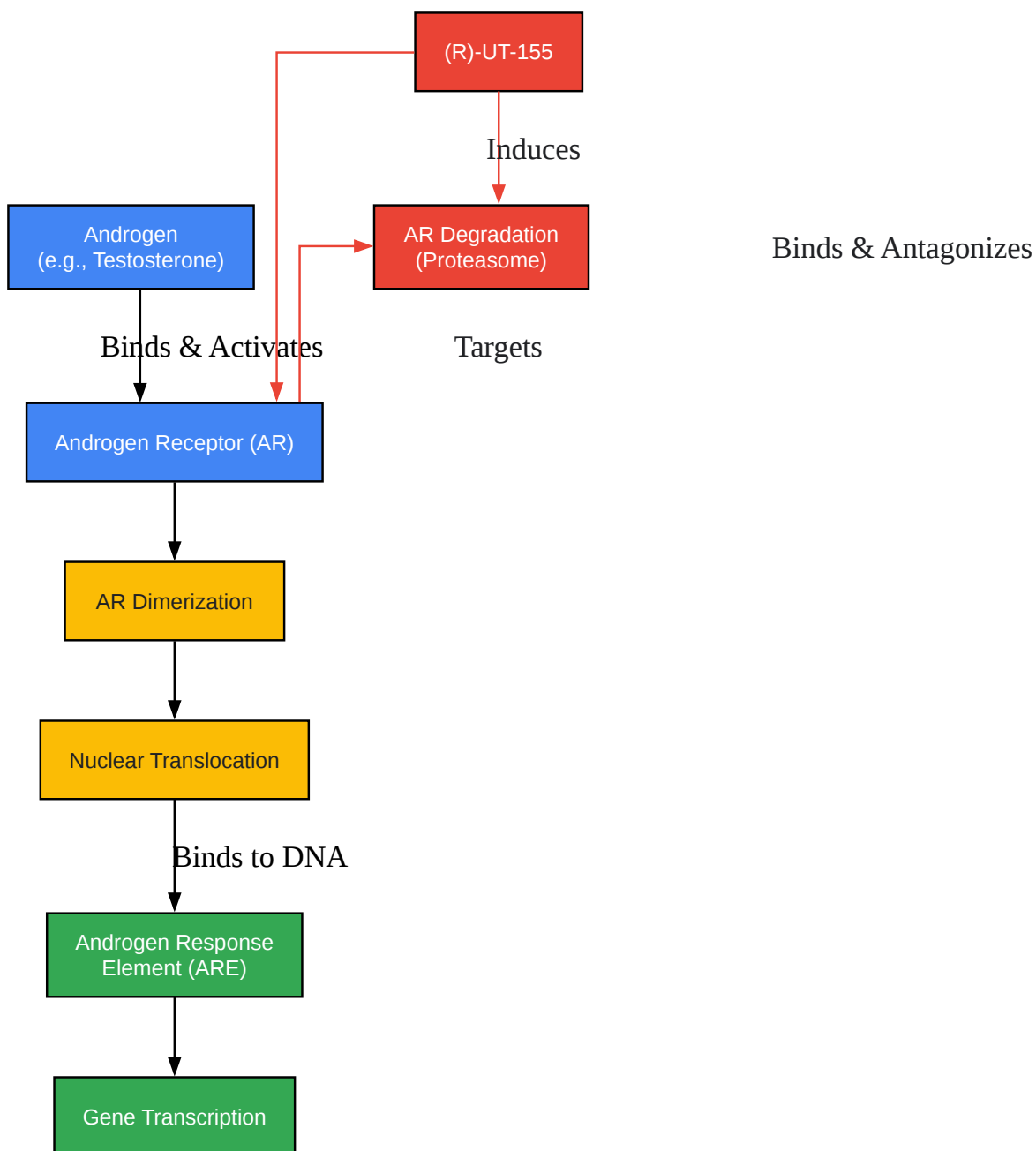
- Preparation: Allow the vial of **(R)-UT-155** powder and a bottle of anhydrous DMSO to equilibrate to room temperature.
- Calculation: To prepare a 10 mM stock solution, you will need to dissolve the appropriate mass of **(R)-UT-155** in a calculated volume of DMSO. For example, to prepare 1 mL of a 10 mM solution, weigh out 4.05 mg of **(R)-UT-155**.
- Dissolution: Add the calculated volume of DMSO to the vial of **(R)-UT-155** powder.
- Mixing: Vortex the solution and use sonication if necessary to ensure complete dissolution.[5]

- Storage: Aliquot the stock solution into single-use, light-protected tubes and store at -80°C. [\[6\]](#)

Protocol 2: Preparation of a Working Solution for In Vitro Cell-Based Assays

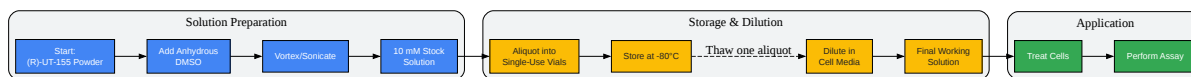
- Thawing: Thaw a single-use aliquot of the 10 mM **(R)-UT-155** stock solution at room temperature.
- Dilution: Perform serial dilutions of the stock solution in your desired cell culture medium to achieve the final working concentrations.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the cell culture wells is kept constant across all treatments and is at a non-toxic level (typically $\leq 0.1\%$).
- Application: Add the diluted **(R)-UT-155** working solutions to your cells and proceed with your experimental protocol.

Visualizations



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Caption: Mechanism of action of **(R)-UT-155** on the Androgen Receptor signaling pathway.



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Caption: Experimental workflow for preparing **(R)-UT-155** solutions for in vitro assays.

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